High-Efficiency Solid-Phase Peptide Synthesis of Morpholine-Constrained Peptidomimetics

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Compound of Interest

Compound Name:	*4,6-Dimethylmorpholine-2-carboxylic acid*
CAS No.:	*1782433-39-9*
Cat. No.:	*B3246443*

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Abstract

Morpholine amino acids (MAAs), such as morpholine-3-carboxylic acid (Mca), are increasingly utilized in drug discovery to introduce conformational constraints and improve metabolic stability in peptide therapeutics. However, their incorporation into peptide backbones presents significant synthetic challenges. The secondary amine of the morpholine ring exhibits reduced nucleophilicity due to steric hindrance and electronic effects, while the activation of MAAs requires careful control to prevent racemization. This guide details optimized protocols for the Solid-Phase Peptide Synthesis (SPPS) of MAA-containing peptides, focusing on resin selection, difficult coupling strategies, and reaction monitoring.

Strategic Planning & Chemical Challenges

The "Secondary Amine" Problem

The core challenge in synthesizing MAA-peptides is the steric bulk and low nucleophilicity of the morpholine nitrogen. Unlike primary amines, the secondary amine within the 6-membered ether ring is chemically similar to proline but often more hindered.

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- Coupling OF MAA: When coupling an Fmoc-MAA-OH to the growing chain, the risk is primarily racemization of the MAA's

  -carbon and slow activation kinetics.

- Coupling ONTO MAA: This is the critical bottleneck. Acylating the resin-bound morpholine secondary amine requires high-efficiency coupling reagents (e.g., HATU, PyAOP) and often elevated temperatures or microwave assistance.

Resin Selection: Mitigating Diketopiperazine (DKP) Formation

When an MAA is the second residue from the C-terminus, or when a Proline-MAA sequence is present, the risk of diketopiperazine (DKP) formation is high. The free amine can back-bite onto the C-terminal ester linkage, cleaving the dipeptide from the resin.[1]

Recommendation: Use 2-Chlorotrityl Chloride (2-CTC) Resin.

- Mechanism: The bulky trityl group provides steric protection against back-biting.
- Loading: Low loading (0.3 – 0.5 mmol/g) is preferred to reduce inter-chain aggregation.

Experimental Protocols

Protocol A: Resin Loading (2-CTC Resin)

Target: Anchoring the first amino acid (AA1) to 2-Chlorotrityl Chloride Resin.

- Swelling: Swell 2-CTC resin (1.0 g) in dry DCM (10 mL) for 30 min.
- Loading Solution: Dissolve Fmoc-AA-OH (1.2 eq relative to resin capacity) in dry DCM (10 mL). Add DIPEA (4.0 eq).
- Coupling: Add solution to resin.[2][3][4] Agitate for 2 hours at room temperature (RT).
- Capping: Add MeOH (1 mL) and DIPEA (1 mL) to the reaction mixture. Agitate for 15 min to cap unreacted chloride sites.
- Washing: Drain and wash with DCM (3x), DMF (3x), DCM (3x).[2][4]

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- Loading Check: Dry a small sample and determine loading via UV quantification of the Fmoc-piperidine adduct (290 nm).

Protocol B: Coupling the Morpholine Amino Acid (Fmoc-MAA-OH)

Target: Coupling the MAA unit to the resin-bound peptide.

Reagents: DIC (Diisopropylcarbodiimide) and Oxyma Pure are recommended to suppress racemization.

- Deprotection: Remove Fmoc from the resin-bound peptide using 20% Piperidine in DMF (2 x 5 min).[2][5] Wash with DMF (5x).
- Activation:
  - Dissolve Fmoc-MAA-OH (3.0 eq) and Oxyma Pure (3.0 eq) in DMF.
  - Add DIC (3.0 eq).
  - Pre-activation time: 2 minutes.
- Coupling: Add mixture to resin. Agitate for 60–90 minutes at RT.
- Monitoring: Perform Kaiser Test. If blue (positive), recouple using HATU/HOAt (see Protocol C).

Protocol C: Coupling ONTO the Morpholine Secondary Amine (The Critical Step)

Target: Acylating the sterically hindered secondary amine of the resin-bound MAA.

Rationale: Standard carbodiimides (DIC) are often insufficient. Phosphonium (PyAOP) or Uronium (HATU) reagents with HOAt are required. PyAOP is preferred over HATU if microwave heating is used, as HATU can cause capping via guanidinylation at high temperatures.

Reagent Choice:

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- Standard: HATU (0.95 eq) / HOAt (1.0 eq) / DIPEA (2.0 eq).
- Microwave (Preferred): PyAOP (0.95 eq) / HOAt (1.0 eq) / DIPEA (2.0 eq).

Step-by-Step:

- Deprotection: Remove Fmoc from the MAA using 20% Piperidine in DMF (2 x 10 min). Note: Extended deprotection ensures complete removal from the hindered amine.
- Wash: DMF (5x), DCM (3x), DMF (3x).
- Activation:
  - Dissolve the incoming Fmoc-Amino Acid (4.0 eq) and HOAt (4.0 eq) in DMF.
  - Add PyAOP (3.9 eq) and DIPEA (8.0 eq).
  - Immediate addition: Do not pre-activate for >1 min to avoid epimerization of the incoming AA.
- Coupling:
  - Method A (Room Temp): Agitate for 3–16 hours. Double coupling is mandatory.[3]
  - Method B (Microwave): Heat to 75°C for 5 minutes (25W constant power).
- Monitoring (Crucial):
  - Do NOT use Kaiser Test (It detects primary amines).
  - Use Chloranil Test (Specific for secondary amines).

Chloranil Test Protocol:

- Transfer a few resin beads to a small glass vial.
- Add 2 drops of 2% acetaldehyde in DMF.
- Add 2 drops of 2% p-chloranil in DMF.

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- Wait 5 minutes.
  - Blue/Green beads: Positive (Free secondary amine present → Coupling Incomplete).
  - Colorless/Yellow beads: Negative (Coupling Complete).

Data Summary & Decision Matrix

Table 1: Coupling Reagent Performance for Morpholine Amines

Reagent	Mechanism	Suitability for MAA	Risk Profile
DIC / Oxyma	Carbodiimide / Oxime	Good for coupling OF MAA	Low racemization; Safe for microwave.
HATU / HOAt	Uronium / Aza-benzotriazole	Excellent for coupling ONTO MAA	High reactivity; Risk of guanidinylation if heated >60°C.
PyAOP / HOAt	Phosphonium / Aza-benzotriazole	Best for coupling ONTO MAA	High reactivity; No guanidinylation; Ideal for microwave.
HBTU / HOBt	Uronium / Benzotriazole	Poor	Insufficient reactivity for hindered secondary amines.

Visualizing the Workflow

Figure 1: Decision Tree for MAA Incorporation

This diagram outlines the logic flow for selecting coupling conditions based on the specific synthesis stage.

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Caption: Figure 1. Logic flow for selecting coupling reagents and monitoring methods during the synthesis of Morpholine Amino Acid (MAA) containing peptides.

Troubleshooting & Optimization

Incomplete Coupling (Positive Chloranil Test)

If the coupling onto the MAA fails after double coupling:

- Switch Solvent: Change from DMF to NMP (N-methylpyrrolidone) to improve swelling and solubility.
- Change Base: Use TMP (2,4,6-Trimethylpyridine, Collidine) instead of DIPEA. Collidine is a weaker base but less sterically hindering and can reduce racemization.
- Capping: If the reaction stalls, cap with Acetic Anhydride/Pyridine to prevent deletion sequences, then proceed.

Racemization of MAA

Racemization often occurs during the activation of the MAA carboxylic acid.

- Solution: strictly use DIC/Oxyma. Avoid base-driven activation (like HATU/DIPEA) for the coupling of the MAA unless absolutely necessary. If HATU is required, use exactly 1.0 eq of base or less to keep the pH neutral/acidic during activation.

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